

# 2-(4-bromo-1H-indol-3-yl)ethanol physical appearance and stability

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## Compound of Interest

Compound Name: 2-(4-bromo-1H-indol-3-yl)ethanol

Cat. No.: B1286877

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## An In-depth Technical Guide on 2-(4-bromo-1H-indol-3-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-(4-bromo-1H-indol-3-yl)ethanol**, a compound of interest in various research and development applications. The information is presented to assist in its handling, storage, and application in experimental settings.

## Physical and Chemical Properties

**2-(4-bromo-1H-indol-3-yl)ethanol**, also known as 4-bromotryptophol, is a derivative of tryptophol.<sup>[1]</sup> Its physical and chemical characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H10BrNO	[1][2]
Molecular Weight	240.1 g/mol	[1][2][3]
CAS Number	202753-56-8	[1][2][4]
Physical State	Solid	[5]
Appearance	Beige solid	[5]
Melting Point	175 - 180 °C (347 - 356 °F)	[5]
Purity	> 95% or 96%+	[2][4]

Note: In contrast to its bromo-derivative, the parent compound, tryptophol, is a colorless to pale yellow liquid at room temperature with a melting point of 59 °C.[6][7][8]

## Solubility Profile

Detailed solubility data for **2-(4-bromo-1H-indol-3-yl)ethanol** is not readily available in the searched literature. However, based on the structural characteristics of the parent compound, tryptophol, the following can be inferred:

- **Polar Solvents:** The presence of a hydroxyl (-OH) group suggests potential solubility in polar solvents through hydrogen bonding.[6]
- **Organic Solvents:** The indole ring, being aromatic and non-polar, indicates likely solubility in organic solvents such as ethanol, methanol, and chloroform.[6]
- **pH Dependence:** The solubility may be influenced by the pH of the solution.[6]

For a related compound, 2-(7-ethyl-1H-indol-3-yl)ethanol, the solubility in water is reported as 2300 mg/L at 20 °C.

## Stability and Storage

Proper handling and storage are crucial to maintain the integrity of **2-(4-bromo-1H-indol-3-yl)ethanol**.

#### Recommended Storage Conditions:

- Store in a well-ventilated place.[\[5\]](#)
- Keep the container tightly closed.[\[5\]](#)
- Store in a dry and cool environment.

#### Handling Precautions:

- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)
- Use only outdoors or in a well-ventilated area.[\[5\]](#)
- Wear protective gloves, clothing, eye, and face protection.[\[5\]](#)

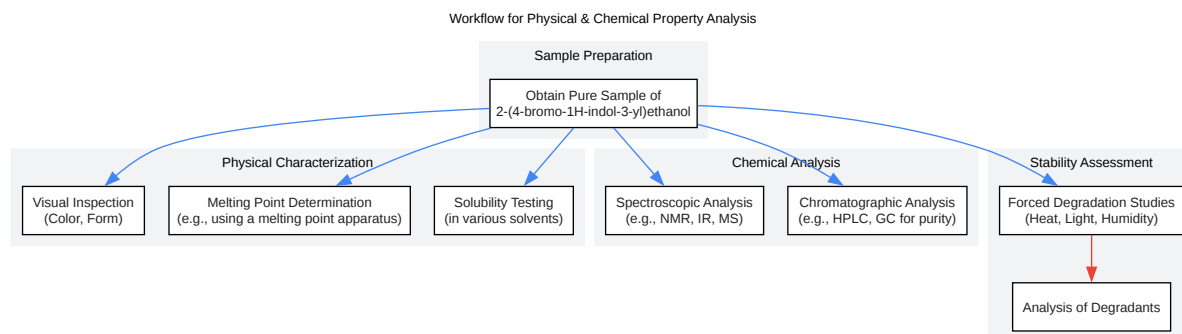
#### Incompatibilities and Decomposition:

- Keep the product and empty containers away from heat and sources of ignition.[\[5\]](#)
- Hazardous decomposition products upon combustion may include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen bromide.[\[5\]](#)

## Experimental Protocols and Workflows

While specific experimental protocols for this exact compound are not detailed in the provided search results, a general workflow for characterizing the physical and chemical properties of a solid research chemical can be outlined.

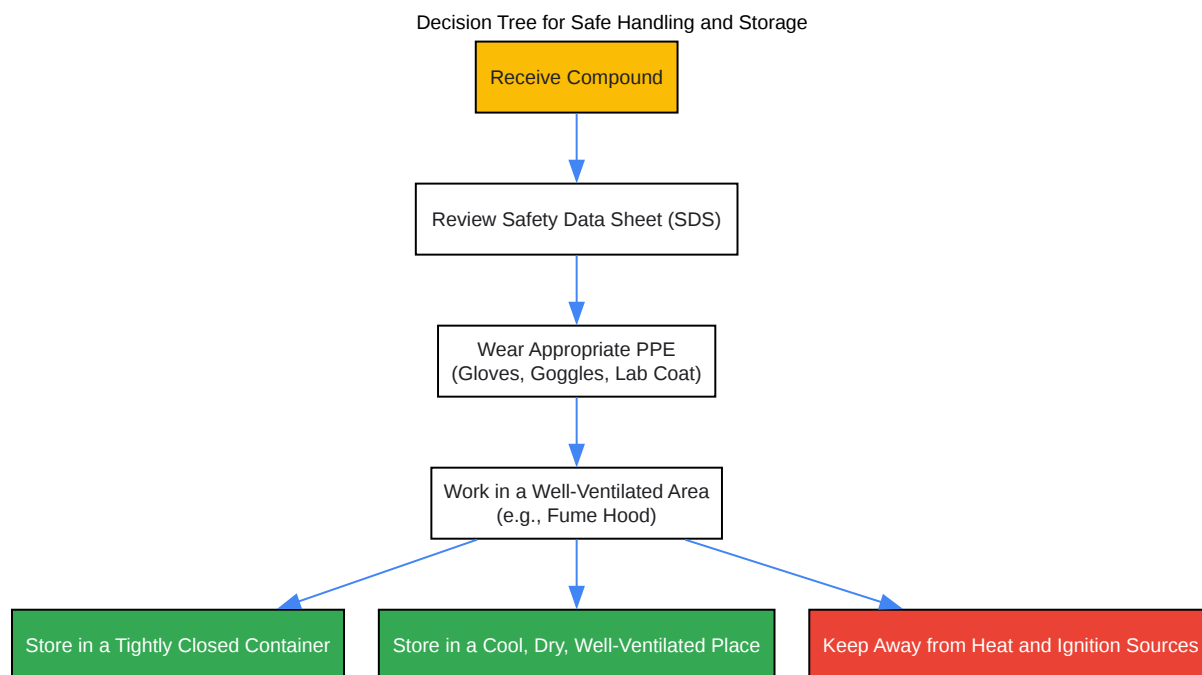
#### Workflow for Physical and Chemical Property Determination



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Caption: A generalized workflow for the analysis of physical and chemical properties of a research chemical.

Logical Flow for Safe Handling and Storage



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Caption: A logical flow diagram illustrating the key steps for the safe handling and storage of chemical compounds.

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